

Application Notes and Protocols: HP210 Stock Solution

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Compound of Interest

Compound Name: HP210

Cat. No.: B10857001

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Introduction

HP210 is a selective glucocorticoid receptor modulator (SGRM) that has shown potential in the study of inflammation-related diseases.[1] It functions by inhibiting the mRNA expression of pro-inflammatory cytokines such as IL-1 β and IL-6.[1] Proper preparation and storage of **HP210** stock solutions are crucial for maintaining its stability and ensuring accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation and storage of **HP210** stock solutions for both in vitro and in vivo applications.

Data Presentation

Physicochemical and Solubility Data

Property	Value	Source
Molecular Formula	C22H19N3O2S2	[1][2]
Molecular Weight	421.54 g/mol	[1][2]
Appearance	White to off-white solid	[1][2]
Purity	>98%	[2]
Solubility in DMSO	125 mg/mL (296.53 mM)	[1]
Solubility in DMSO (R-HP210)	250 mg/mL (593.06 mM)	[2]

Note: It is recommended to use newly opened, hygroscopic DMSO for the best solubility results. Ultrasonic assistance may be required to fully dissolve the compound.[\[1\]](#)[\[2\]](#)

Recommended Storage Conditions

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	[1] [2]
In Solvent	-80°C	6 months	[1] [2]
In Solvent	-20°C	1 month	[1] [2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM HP210 Stock Solution in DMSO for In Vitro Use

Materials:

- **HP210** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes

Procedure:

- Calculate the required mass of **HP210**: To prepare 1 mL of a 10 mM stock solution, weigh out 4.2154 mg of **HP210** powder.
- Dissolution:

- Aseptically add the weighed **HP210** powder to a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution thoroughly for 1-2 minutes.
- If the compound is not fully dissolved, sonicate the solution in an ultrasonic bath for 5-10 minutes, or until the solution is clear.[\[1\]](#)[\[2\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)

Protocol 2: Preparation of HP210 Formulation for In Vivo Administration

This protocol describes the preparation of a vehicle solution containing **HP210** for administration in animal models.

Materials:

- **HP210** powder
- Dimethyl Sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile conical tubes

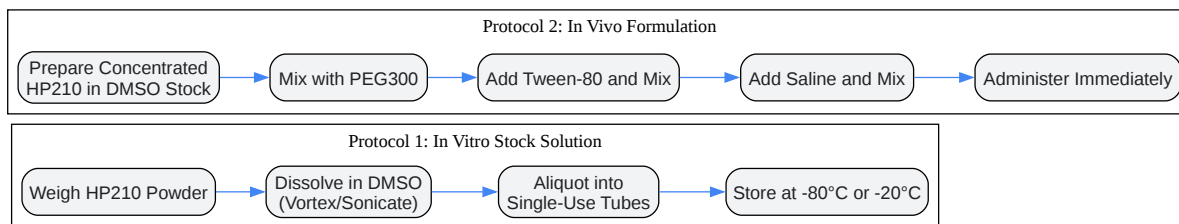
- Vortex mixer

Procedure:

This protocol is for preparing a final solution with a concentration of ≥ 2.08 mg/mL.[\[2\]](#)

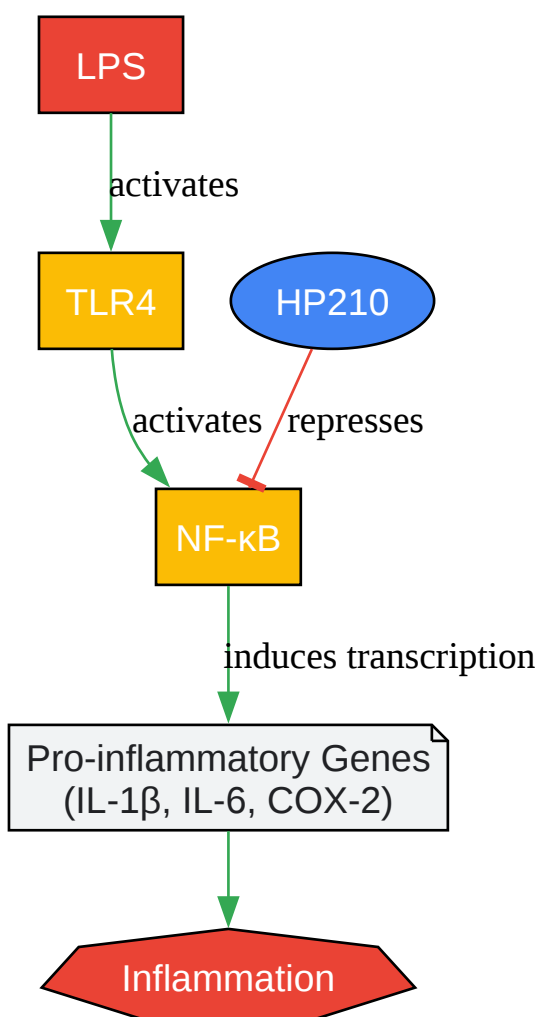
- Prepare a concentrated DMSO stock solution of **HP210**. For example, prepare a 20.8 mg/mL stock solution in DMSO.
- Vehicle Preparation (for a final volume of 1 mL):
 - In a sterile conical tube, add 400 μ L of PEG300.
 - Add 100 μ L of the 20.8 mg/mL **HP210** in DMSO stock solution to the PEG300 and mix thoroughly by vortexing.[\[2\]](#)
 - Add 50 μ L of Tween-80 to the mixture and vortex again until the solution is homogenous.[\[2\]](#)
 - Add 450 μ L of saline to the tube to bring the final volume to 1 mL.[\[2\]](#)
 - Vortex the final solution until it is clear and homogenous. The final concentration of **HP210** will be ≥ 2.08 mg/mL.[\[2\]](#)
- Administration: The prepared formulation should be used immediately.

Visualizations



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Caption: Experimental workflow for **HP210** stock solution preparation.



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Caption: **HP210** mechanism of action on the NF- κ B signaling pathway.

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References

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